

α -Cyclopentylmandelic Acid: A Technical Overview of its Core Molecular Attributes

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *alpha-Cyclopentylmandelic acid*

Cat. No.: B126746

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise yet in-depth overview of the fundamental molecular characteristics of α -Cyclopentylmandelic acid, a compound of significant interest in pharmaceutical synthesis and research. Its role as a key intermediate in the development of various therapeutics underscores the importance of a precise understanding of its molecular formula and weight.

Quantitative Molecular Data

The essential quantitative data for α -Cyclopentylmandelic acid is summarized in the table below. This information is foundational for stoichiometric calculations, analytical characterization, and formulation development.

Parameter	Value	Citations
Molecular Formula	C ₁₃ H ₁₆ O ₃	[1] [2] [3] [4] [5]
Molecular Weight	220.27 g/mol	[1]
220.26 g/mol	[2] [3] [5]	
220.2643 g/mol	[4]	

Experimental Protocols

The determination of the molecular weight and formula of α -Cyclopentylmandelic acid is typically achieved through a combination of mass spectrometry and elemental analysis.

1. Mass Spectrometry for Molecular Weight Determination:

- Objective: To determine the mass-to-charge ratio (m/z) of the molecular ion to ascertain the molecular weight.
- Methodology:
 - A dilute solution of α -Cyclopentylmandelic acid is prepared in a suitable volatile solvent (e.g., methanol, acetonitrile).
 - The solution is introduced into an electrospray ionization (ESI) or matrix-assisted laser desorption/ionization (MALDI) mass spectrometer.
 - For ESI, the sample is nebulized and ionized to form gaseous ions.
 - The ions are then guided into the mass analyzer (e.g., quadrupole, time-of-flight).
 - The mass analyzer separates the ions based on their m/z ratio.
 - The detector records the abundance of ions at each m/z value, generating a mass spectrum. The peak corresponding to the molecular ion ($[M+H]^+$ or $[M-H]^-$) is used to confirm the molecular weight.

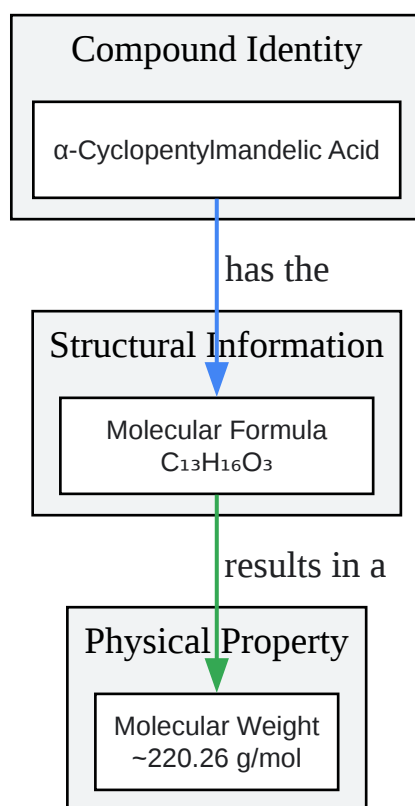
2. Elemental Analysis for Molecular Formula Determination:

- Objective: To determine the percentage composition of carbon, hydrogen, and oxygen in the compound to empirically derive the molecular formula.
- Methodology:
 - A precisely weighed sample of α -Cyclopentylmandelic acid is combusted in a furnace with an excess of oxygen.
 - The combustion products (carbon dioxide, water, etc.) are passed through a series of absorption tubes.

- The amount of carbon dioxide and water produced is accurately measured.
- The percentages of carbon and hydrogen in the original sample are calculated from these measurements.
- The percentage of oxygen is typically determined by difference.
- The empirical formula is calculated from the percentage composition, and in conjunction with the molecular weight from mass spectrometry, the molecular formula is confirmed.

Logical Relationship Diagram

The following diagram illustrates the logical flow from the compound's identity to its fundamental molecular properties.



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Molecular Properties of α -Cyclopentylmandelic Acid

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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: info@benchchem.com